

[Gln144]-PLP (139-151) stability and storage conditions

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Compound of Interest

Compound Name: [Gln144]-PLP (139-151)

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[Gln144]-PLP (139-151) Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of [Gln144]-PLP (139-151).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for lyophilized [Gln144]-PLP (139-151)?

A1: Lyophilized [Gln144]-PLP (139-151) should be stored desiccated at -20°C.[1][2] Some suppliers guarantee the product for one year from the date of shipment under these conditions.[3] For long-term storage, -20°C is consistently recommended.[1][2][3][4] The product is also noted to be hygroscopic and must be protected from light.[3]

Q2: How should I store [Gln144]-PLP (139-151) after reconstitution?

A2: After reconstituting the peptide, it is recommended to aliquot the solution and store it at -20°C or -80°C.[3][5] Limiting the number of freeze-thaw cycles is crucial for maintaining peptide stability.[5] In solvent, the peptide can be stored at -80°C for up to one year.[4] For short-term storage, -20°C is suitable for up to 3 months.[5]

Q3: What solvents can be used to reconstitute [Gln144]-PLP (139-151)?

A3: For the related native peptide PLP (139-151), distilled water can be used for solutions up to 2 mg/ml.[3] For higher concentrations, acetonitrile is recommended.[3] The datasheet for **[Gln144]-PLP (139-151)** advises selecting an appropriate solvent based on the product's solubility, and to use the prepared stock solution as soon as possible.[4]

Q4: My peptide solution appears cloudy. What should I do?

A4: Cloudiness in the peptide solution may indicate poor solubility or aggregation. Ensure you have used the recommended solvent and have not exceeded the maximum solubility. Gentle vortexing or sonication may help to dissolve the peptide. If the issue persists, it is advisable to prepare a fresh stock solution.

Q5: I am observing a loss of peptide activity in my experiments. What could be the cause?

A5: A loss of activity can be attributed to several factors, including improper storage, multiple freeze-thaw cycles, or exposure to light.[3][5] Review the storage and handling protocols to ensure they align with the recommendations. If the peptide has been stored for an extended period or subjected to multiple freeze-thaw cycles, its integrity may be compromised.

Stability and Storage Data

Table 1: Storage Conditions for Lyophilized **[Gln144]-PLP (139-151)**

Parameter	Condition	Duration	Reference
Temperature	-20°C	3 years	[4]
-20°C	1 year (guaranteed)	[3]	
-20°C	Recommended	[1][2]	
Environment	Desiccated	Recommended	[2]
Protected from light	Recommended	[3]	

Table 2: Storage Conditions for Reconstituted **[Gln144]-PLP (139-151)**

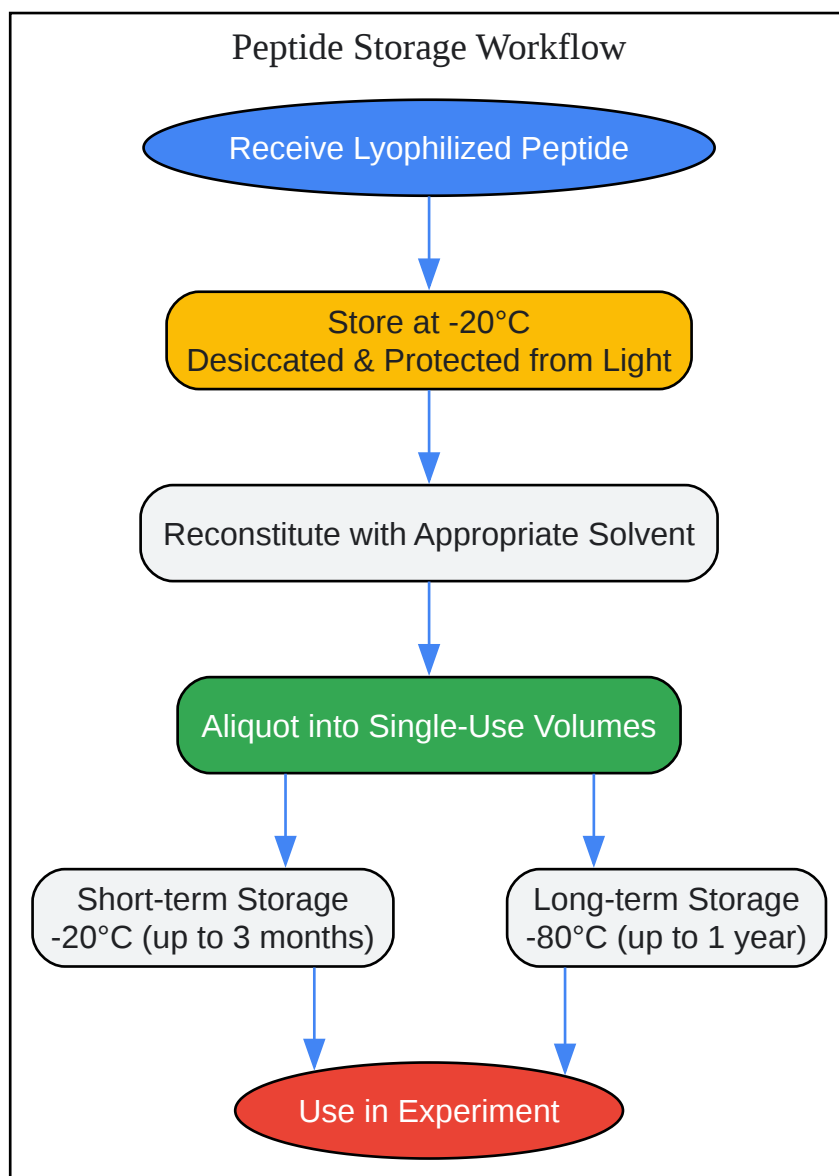
Parameter	Condition	Duration	Reference
Temperature	-80°C	1 year	[4]
-80°C	1 year	[5]	
-20°C	3 months	[5]	
Handling	Aliquot	Recommended	[3][5]
Avoid freeze-thaw cycles	Recommended	[5]	

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized [Gln144]-PLP (139-151)

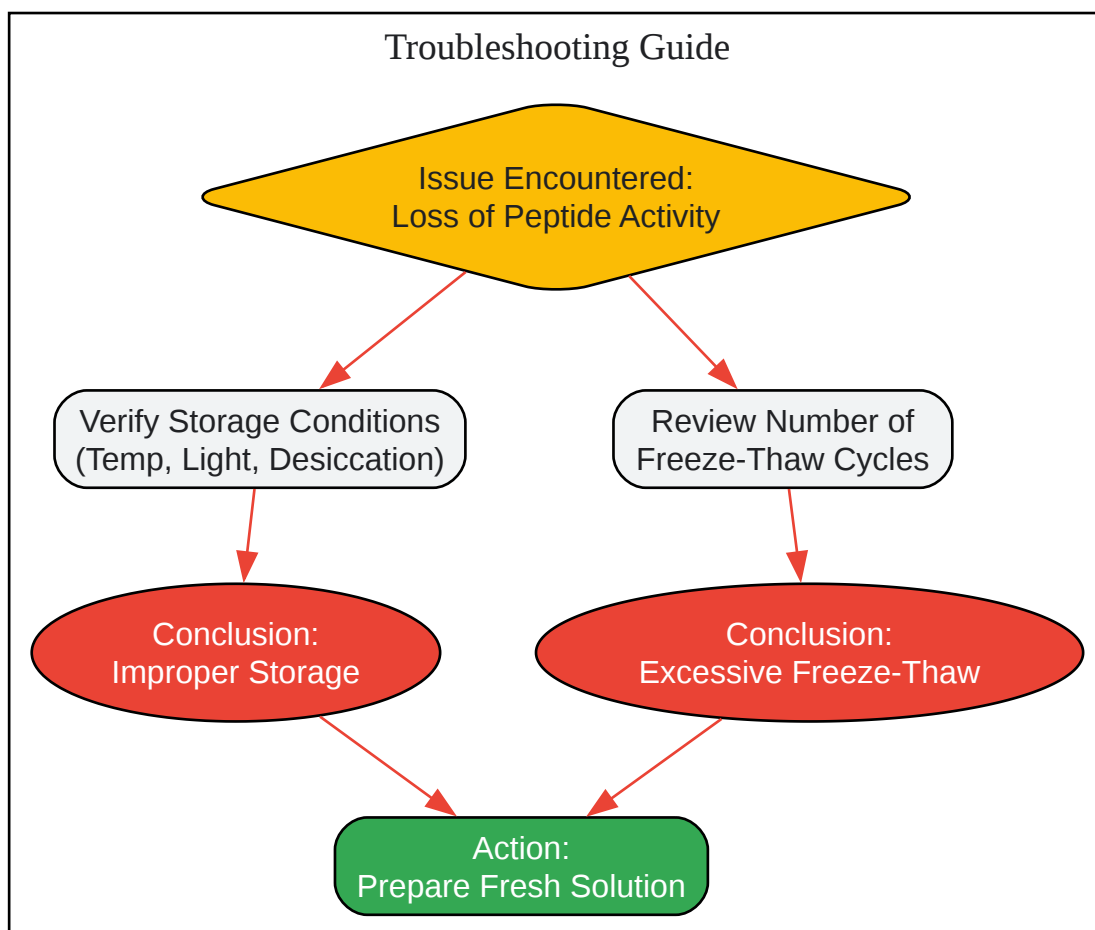
- **Pre-equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 10-15 minutes. This prevents condensation from forming inside the vial, which can affect peptide stability.
- **Solvent Selection:** Based on experimental requirements and solubility information, select an appropriate solvent. For aqueous solutions, consider using sterile, distilled water.
- **Reconstitution:** Add the calculated volume of the chosen solvent to the vial to achieve the desired stock concentration.
- **Dissolution:** Gently vortex or swirl the vial to ensure the peptide is fully dissolved. Avoid vigorous shaking, which can cause peptide aggregation.
- **Aliquoting:** To prevent multiple freeze-thaw cycles, immediately aliquot the reconstituted peptide solution into smaller, single-use volumes.[5]
- **Storage:** Store the aliquots at -20°C for short-term use or -80°C for long-term storage.[4][5]

Visual Guides



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Caption: Workflow for proper storage and handling of **[Gln144]-PLP (139-151)**.



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Caption: Troubleshooting logic for loss of peptide activity.

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References

- 1. [Gln144]-PLP (139-151), Q144-PLP(139-151) - Elabscience® [elabscience.com]
- 2. genemedsyn.com [genemedsyn.com]
- 3. abbiotec.com [abbiotec.com]

- 4. targetmol.com [targetmol.com]
- 5. Hooke - Products - Antigens in Solution - DS-0161 [hookelabs.com]
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